

In-Depth Technical Guide: 2-Amino-2-cyclopropylacetic Acid Hydrochloride

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Compound of Interest

Compound Name:	2-Amino-2-cyclopropylacetic acid hydrochloride
CAS No.:	1219429-81-8
Cat. No.:	B581464

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Amino-2-cyclopropylacetic acid hydrochloride is a non-proteinogenic amino acid that has garnered significant interest in medicinal chemistry and drug development. Its unique structural feature, a cyclopropyl ring attached to the alpha-carbon, imparts conformational rigidity to molecules, a desirable property in the design of novel therapeutics. This rigidity can lead to enhanced metabolic stability, improved binding affinity to biological targets, and favorable pharmacokinetic profiles. This guide provides a comprehensive overview of the physicochemical properties, synthesis, and applications of **2-Amino-2-cyclopropylacetic acid hydrochloride**, with a focus on its role in pharmaceutical research.

Physicochemical Properties

2-Amino-2-cyclopropylacetic acid hydrochloride is a white to yellow solid.^[1] A summary of its key quantitative data is presented in the table below.

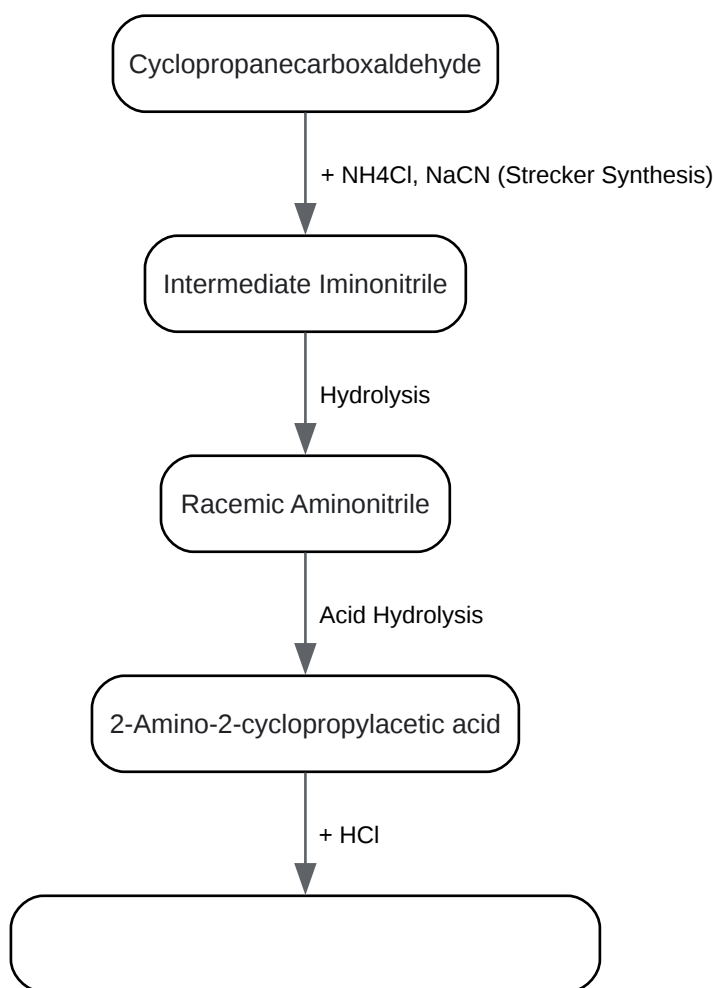
Property	Value	Reference
Molecular Formula	C5H10ClNO2	[1][2]
Molecular Weight	151.59 g/mol	[1][2]
CAS Number	1219429-81-8	[1][2]
Appearance	White to Yellow Solid	[1]
Canonical SMILES	<chem>C1CC1C(C(=O)O)N.Cl</chem>	[1]
InChI Key	XINWYOAHPNHZJF- UHFFFAOYSA-N	[1]

Synthesis and Reactions

The synthesis of 2-Amino-2-cyclopropylacetic acid and its derivatives can be achieved through various organic chemistry methodologies. One common approach involves the Strecker synthesis, starting from cyclopropanecarboxaldehyde.

Illustrative Synthetic Workflow

Below is a generalized workflow representing a potential synthetic route.



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Caption: Generalized synthetic workflow for **2-Amino-2-cyclopropylacetic acid hydrochloride**.

Applications in Research and Drug Development

The primary application of **2-Amino-2-cyclopropylacetic acid hydrochloride** is as a versatile building block in the synthesis of complex organic molecules for pharmaceutical and biochemical research.

Peptide Synthesis

The incorporation of 2-Amino-2-cyclopropylacetic acid into peptide chains is a key application. The cyclopropyl group restricts the conformational freedom of the peptide backbone, which can

lead to peptides with enhanced stability against enzymatic degradation and more defined secondary structures. This is particularly valuable in the development of peptide-based drugs.

Medicinal Chemistry

In medicinal chemistry, the cyclopropyl moiety is used to probe structure-activity relationships (SAR). By replacing a glycine or alanine residue with 2-Amino-2-cyclopropylacetic acid, researchers can investigate the impact of conformational rigidity on the biological activity of a molecule. This can lead to the discovery of more potent and selective enzyme inhibitors or receptor ligands.

Experimental Protocols

While specific experimental protocols are highly dependent on the research context, the following provides a generalized methodology for the incorporation of 2-Amino-2-cyclopropylacetic acid into a peptide sequence using solid-phase peptide synthesis (SPPS).

General Protocol for Solid-Phase Peptide Synthesis (SPPS)

Objective: To incorporate 2-Amino-2-cyclopropylacetic acid into a target peptide sequence on a solid support.

Materials:

- Fmoc-protected 2-Amino-2-cyclopropylacetic acid
- Rink Amide resin (or other suitable solid support)
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Piperidine solution (20% in DMF) for Fmoc deprotection
- Coupling reagents (e.g., HBTU, HATU, or DIC/Oxyma)
- N,N-Diisopropylethylamine (DIPEA)

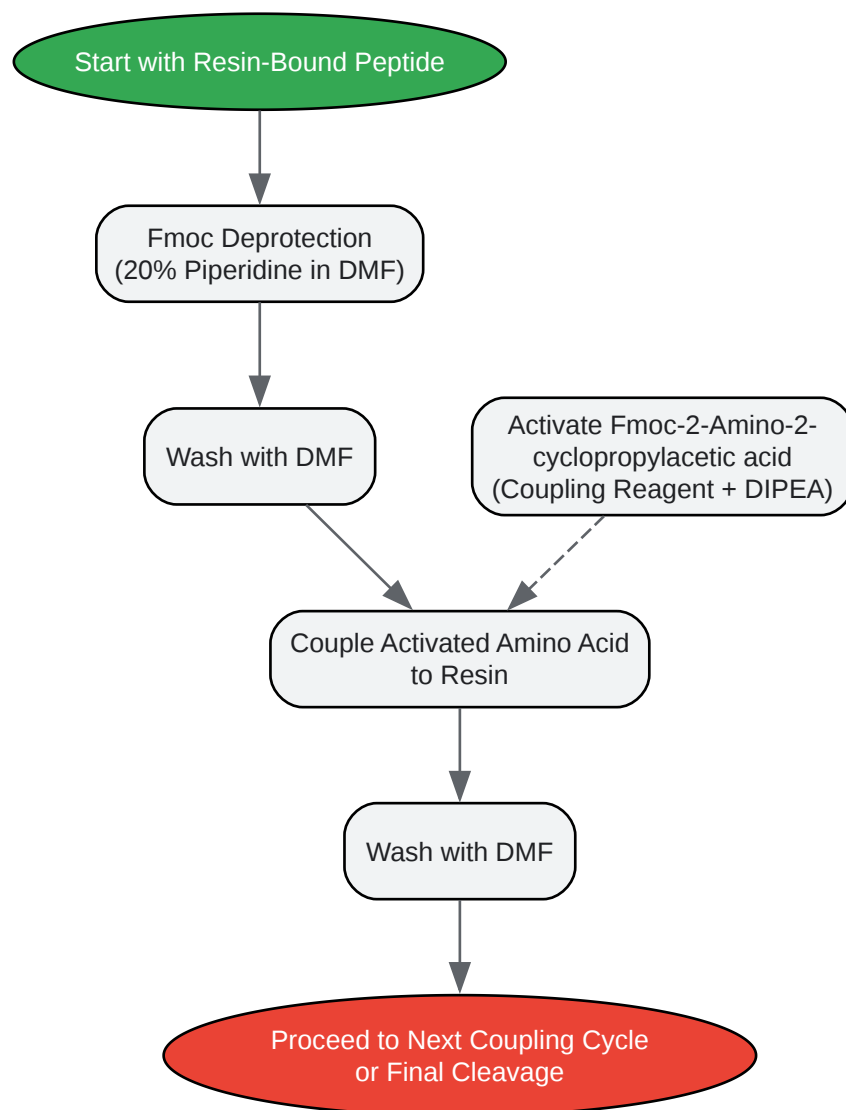
- Cleavage cocktail (e.g., TFA/TIS/H₂O)
- Diethyl ether

Procedure:

- Resin Swelling: The resin is swelled in DMF for 30 minutes in a reaction vessel.
- Fmoc Deprotection: The Fmoc protecting group on the resin-bound amino acid is removed by treating with 20% piperidine in DMF. The resin is then washed thoroughly with DMF.
- Amino Acid Coupling:
 - The Fmoc-protected 2-Amino-2-cyclopropylacetic acid is pre-activated with the chosen coupling reagent and DIPEA in DMF.
 - The activated amino acid solution is added to the resin.
 - The coupling reaction is allowed to proceed for a specified time (typically 1-2 hours) at room temperature.
 - The resin is washed with DMF to remove excess reagents.
- Repeat Cycle: Steps 2 and 3 are repeated for each subsequent amino acid in the peptide sequence.
- Final Deprotection: The N-terminal Fmoc group of the completed peptide is removed.
- Cleavage and Deprotection: The peptide is cleaved from the resin, and side-chain protecting groups are removed by treatment with a cleavage cocktail.
- Precipitation and Purification: The cleaved peptide is precipitated with cold diethyl ether, collected by centrifugation, and purified by reverse-phase high-performance liquid chromatography (RP-HPLC).

Logical Workflow for Peptide Synthesis

The following diagram illustrates the logical steps involved in a single coupling cycle during solid-phase peptide synthesis.



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Caption: A single coupling cycle in solid-phase peptide synthesis.

Potential Signaling Pathway Interactions

As a structural analog of the neurotransmitter glycine, 2-Amino-2-cyclopropylacetic acid has the potential to interact with glycine receptors (GlyRs), which are ligand-gated ion channels primarily involved in inhibitory neurotransmission in the central nervous system. While specific studies on the hydrochloride salt are limited, related cyclopropane-containing amino acids have

been investigated as modulators of excitatory amino acid receptors. Further research is needed to fully elucidate the specific interactions of **2-Amino-2-cyclopropylacetic acid hydrochloride** with neuronal signaling pathways.

Conclusion

2-Amino-2-cyclopropylacetic acid hydrochloride is a valuable chemical entity for researchers in drug discovery and development. Its unique conformational constraints offer a powerful tool for the design of novel peptides and small molecules with improved pharmacological properties. The methodologies outlined in this guide provide a foundation for its application in the synthesis of new chemical entities with therapeutic potential. Further investigation into its specific biological targets and mechanisms of action will continue to expand its utility in the field of medicinal chemistry.

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References

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